Stereochemical Configuration of -Rutinose Heptaacetate: A Technical Guide

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Compound of Interest

Compound Name:	*Rutinose heptaacetate*
CAS No.:	*29202-64-0*
Cat. No.:	*B2680112*

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Executive Summary

-**Rutinose Heptaacetate** is the peracetylated derivative of the disaccharide rutinose. It serves as a critical intermediate in the semi-synthesis of flavonoid glycosides and as a reference standard in carbohydrate analysis. Its stereochemical complexity arises from two distinct anomeric centers and a specific inter-glycosidic linkage. This guide provides a rigorous framework for synthesizing the

-anomer and validating its configuration using self-consistent NMR protocols.

Part 1: Structural Anatomy & Stereochemical Prerequisites

Before synthesis, one must define the target stereochemistry.

-**Rutinose Heptaacetate** (

) is composed of two monosaccharide units: L-rhamnose and D-glucose.

The Glycosidic Linkage (The "Rutinose" Identity)

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The core identity of rutinose is the

-L-rhamnopyranosyl-(1

6)-D-glucopyranose linkage.

- Rhamnose Moiety: Must be in the

  -L configuration.[1][2] In the

  chair conformation, the C1-H bond is equatorial, and the C2-H bond is equatorial (manno-configuration), leading to a small coupling constant (

  Hz).

- Linkage: The rhamnose is attached to the C6 primary hydroxyl of the glucose unit.

The Reducing End (The "Beta" Identity)

The "Beta" in the title refers to the anomeric configuration of the Glucose unit (C1).

- Target:

  -D-glucopyranose.[3]

- Conformation:

  chair.

- Stereochemistry: The C1-O-Acetyl group must be equatorial. Consequently, the anomeric proton (H1) is axial.

- Diagnostic Marker: An axial-axial coupling between H1 and H2 (

  Hz).

Part 2: Synthesis & Isolation Strategy

Direct acetolysis of rutin (the flavonoid) is often uncontrolled, leading to glycosidic bond cleavage. The most robust protocol involves a two-stage process: enzymatic liberation of rutinose followed by chemically controlled acetylation.

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Experimental Protocol

Step 1: Enzymatic Hydrolysis of Rutin

- Reagents: Rutin (substrate), Rutinosidase (e.g., from Aspergillus niger or recombinant sources).[1]
- Mechanism: Selective cleavage of the O-glycosidic bond at C3 of quercetin.
- Procedure:
  - Suspend Rutin (10 g) in acetate buffer (pH 5.0).
  - Add Rutinosidase and incubate at 40°C for 24h.
  - Filter off the precipitated Quercetin (aglycone).
  - Lyophilize the filtrate to obtain crude Rutinose.

Step 2: Stereoselective Acetylation

To favor the

-anomer, use basic catalysis (Pyridine) at moderate temperatures. Acidic catalysts (e.g., ZnCl

) tend to favor the thermodynamically stable

-anomer.

- Reagents: Crude Rutinose, Acetic Anhydride (

  ), Pyridine.
- Procedure:
  - Dissolve dry Rutinose in anhydrous Pyridine (10 mL/g sugar).
  - Cool to 0°C. Add

    dropwise (5 eq. per hydroxyl group).[1][2][4][5][6][7][8]
  - Allow to warm to Room Temperature (RT) and stir for 12h.

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- Quench: Pour into ice water. Extract with Dichloromethane (DCM).
- Purification: Recrystallize from Ethanol/Water. The

  -anomer typically crystallizes preferentially due to packing symmetry.

Visualization: Synthesis Workflow



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Caption: Two-stage synthesis pipeline ensuring preservation of the disaccharide linkage and isolation of the

-anomer.

Part 3: Structural Elucidation (The Self-Validating System)

This section defines the "Self-Validating System." You do not simply accept the product; you prove it via NMR logic.

The Logic of Coupling Constants ( )

The stereochemistry is confirmed by the Karplus relationship, which correlates the dihedral angle between vicinal protons to the coupling constant (

).

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Proton Pair	Expected (Hz)	Geometric Relationship	Conclusion
Glc H1 - H2	7.5 - 8.5	Axial-Axial (180°)	Confirms -D-Glucose
Glc H1 - H2	3.0 - 4.0	Equatorial-Axial	Indicates -D-Glucose (Impurity)
Rha H1 - H2	1.0 - 1.8	Equatorial-Equatorial	Confirms -L-Rhamnose

Diagnostic NMR Protocol

Run the following experiments in

:

- 1H NMR (1D):
  - Locate the anomeric proton of Glucose (

    ppm).
  - Validation Check: Is it a doublet? Is

    Hz?

    PASS.
  - Locate the anomeric proton of Rhamnose (

    ppm).
  - Validation Check: Is it a singlet or narrow doublet (

    Hz)?

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PASS.

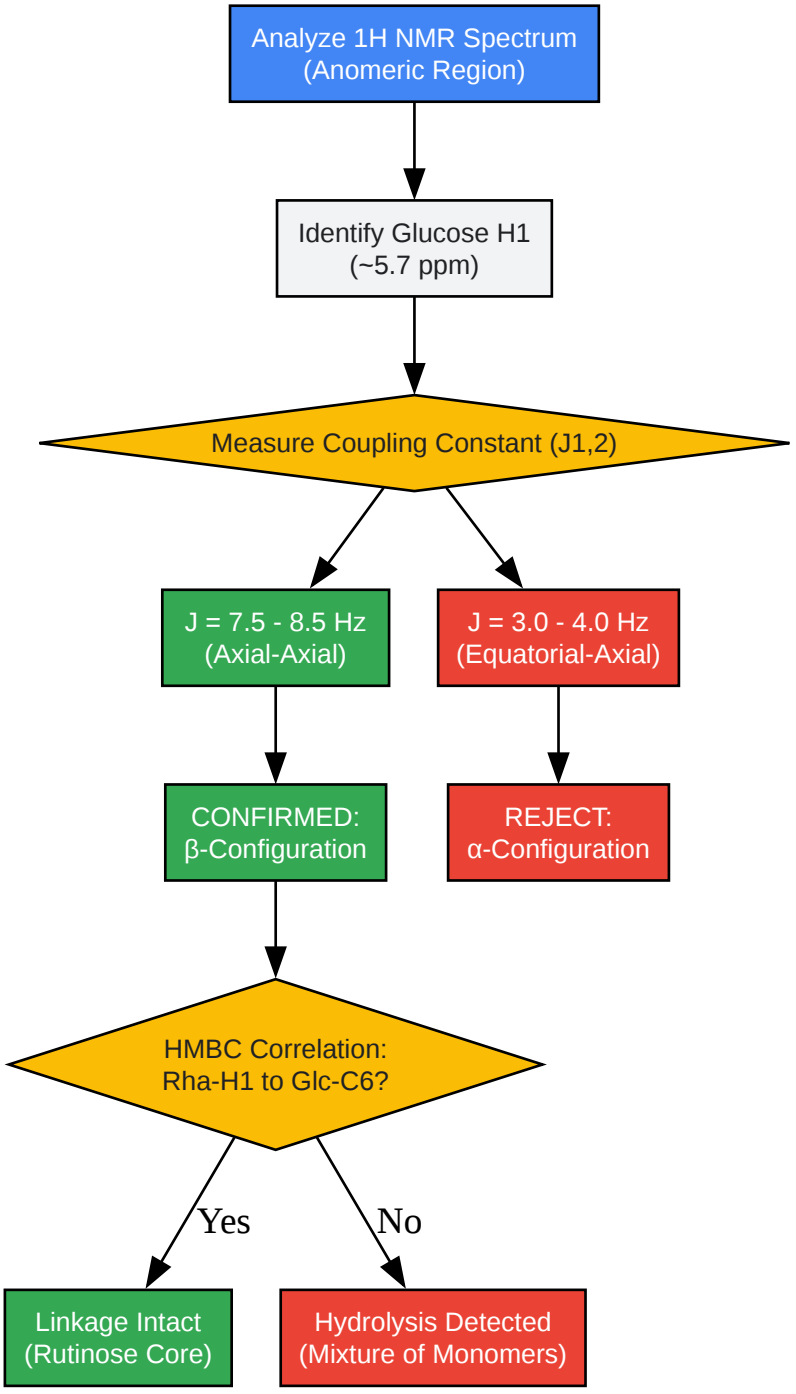
- HMBC (Heteronuclear Multiple Bond Correlation):
  - This confirms the linkage position.
  - Validation Check: Look for a cross-peak between Rha-H1 and Glc-C6.
  - Absence of this peak implies hydrolysis occurred (monosaccharides only).
- NOESY (Nuclear Overhauser Effect):
  - Validation Check: Strong NOE between Glc-H1, Glc-H3, and Glc-H5 indicates they are all axial (co-facial). This confirms the

    chair conformation of the

    -anomer.

Visualization: Stereochemical Logic Tree

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Caption: Decision matrix for validating the stereochemical identity of

-**Rutinose Heptaacetate** via NMR.

Part 4: Applications & Significance[2][4][6][8]

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Why synthesize the

-heptaacetate specifically?

- Glycosyl Donors: The peracetylated

  -anomer is a stable precursor. Under Lewis acid conditions (

  ), the C1-acetate can be activated to form an oxocarbenium ion, allowing the attachment of the rutinose sugar to other aglycones (drugs, flavonoids) to improve their solubility.

- Solubility Enhancement: Rutin (the natural product) has poor water solubility. **Rutinose heptaacetate** is highly soluble in organic solvents, making it easier to handle in synthetic organic chemistry.

- Analytical Standard: It serves as a definitive standard for calibrating HPLC/GC methods when analyzing the catabolism of rutin by gut microbiota.

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